

Tivozanib IC50 values VEGFR1 VEGFR2 VEGFR3

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Compound Focus: Tivozanib

CAS No.: 475108-18-0

Cat. No.: S548162

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Tivozanib VEGFR Inhibitor Profile

Parameter	Value	Context / Notes
VEGFR2 (KDR) IC ₅₀	16 nM	Derived from biochemical kinase activity assay [1].
VEGFR1 IC ₅₀	Not specified	Information not found in current search results.
VEGFR3 IC ₅₀	Not specified	Information not found in current search results.
Primary Targets	VEGFR1, VEGFR2, VEGFR3, PDGFRα/β, c-KIT	Based on its known inhibitory profile [2].
Selectivity	High for VEGFR family	Described as a selective inhibitor with a narrow inhibitory profile focused on the VEGFR family [2].

Experimental Protocol for VEGFR2 IC₅₀ Determination

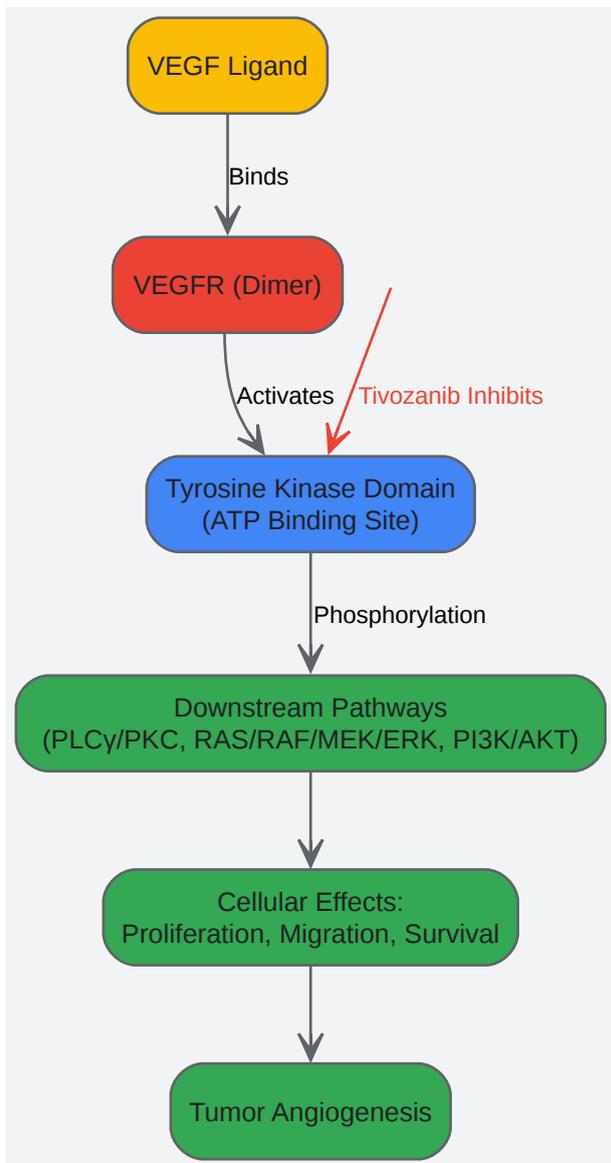
The IC₅₀ value of **16 nM** for VEGFR2 was established through a **biochemical analysis of kinase activity** in a 2023 comparative study. The key methodological details are as follows [1]:

- **Assay Type:** Biochemical kinase inhibition assay.
- **Enzyme:** Recombinant cytoplasmic domain of VEGFR2 (amino acid residue 790 to 1356).
- **Kinase Panel:** Selectivity was assessed against a panel of 270 kinases to determine residual kinase activity.
- **Reference Compounds:** The study compared rivoceranib to 10 FDA-approved kinase inhibitors with known VEGFR2 activity, including **tivozanib**.
- **Data Analysis:** IC₅₀ values were calculated from the kinase activity data.

This methodology provides a direct and comparable measure of **Tivozanib**'s potency against VEGFR2 in a controlled biochemical system.

Tivozanib's Role in the VEGF/VEGFR Signaling Pathway

Tivozanib acts intracellularly to inhibit the kinase activity of VEGFRs. The following diagram illustrates the signaling pathway it targets.



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Tivozanib inhibits angiogenesis by blocking VEGFR tyrosine kinase activity and downstream signaling [3] [4] [5].

Interpretation and Next Steps for Researchers

The provided IC_{50} of **16 nM** confirms **Tivozanib** as a **highly potent VEGFR2 inhibitor**. Its classification as a selective, second-generation VEGFR inhibitor suggests that while it primarily targets VEGFRs, the

exact potency across all three isoforms (VEGFR1-3) from a single, controlled experiment is not publicly detailed in the searched literature [2].

For a complete pharmacological profile, you may need to consult:

- **Original patent documents** for **Tivozanib**
- **Technical data sheets** from the manufacturer
- **Earlier primary research articles** from its initial development phase

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References

1. Comparative biochemical kinase activity analysis identifies ... [pmc.ncbi.nlm.nih.gov]
2. Review The progression free survival-plateau with vascular ... [sciencedirect.com]
3. Recent updates on potential of VEGFR-2 small-molecule ... [pmc.ncbi.nlm.nih.gov]
4. Recent advances of anti-angiogenic inhibitors targeting ... [frontiersin.org]
5. Recent progress on vascular endothelial growth factor ... [jhoonline.biomedcentral.com]

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